

preparing Wdr5-IN-4 stock solutions for experiments

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Compound of Interest

Compound Name: Wdr5-IN-4

Cat. No.: B12425418

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Application Notes and Protocols for Wdr5-IN-4

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **Wdr5-IN-4** stock solutions for various experimental applications. **Wdr5-IN-4** is a potent and selective inhibitor of the WD repeat-containing protein 5 (WDR5), a key scaffolding protein involved in chromatin modification and gene regulation.

Introduction to Wdr5-IN-4

Wdr5-IN-4, also known as Compound C6, is a small molecule inhibitor that targets the WDR5 interaction (WIN) site with high affinity.[1][2] By binding to this site, **Wdr5-IN-4** displaces WDR5 from chromatin, particularly at genes associated with protein synthesis.[1][2] This displacement leads to a reduction in the expression of these genes, causing translational inhibition, nucleolar stress, and subsequent anti-proliferative effects in cancer cells.[2] WDR5 is a crucial component of several protein complexes, including the Mixed Lineage Leukemia (MLL)/SET histone methyltransferase complexes, and it also plays a role in the recruitment of the MYC oncoprotein to chromatin.[3][4][5][6][7][8][9]

Quantitative Data Summary

A summary of the key quantitative data for **Wdr5-IN-4** (TFA salt) is presented in the table below for easy reference.

Parameter	Value	Reference
Synonyms	Compound C6	[1] [2]
CAS Number	2749300-35-2	[10]
Molecular Formula	C ₂₇ H ₂₃ Cl ₂ F ₄ N ₅ O ₃	[10]
Molecular Weight	638.41 g/mol	Calculated
Binding Affinity (Kd)	0.1 nM	[1] [2]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month (under nitrogen, away from moisture)	[1]
Typical Cell-Based Assay Concentration	0-50 µM	[1] [2]

Experimental Protocols

Preparation of a 10 mM Wdr5-IN-4 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Wdr5-IN-4** (TFA salt) in DMSO.

Materials:

- **Wdr5-IN-4** (TFA salt) powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or amber vials
- Calibrated analytical balance
- Vortex mixer

- Pipettes and sterile pipette tips

Procedure:

- **Safety Precautions:** **Wdr5-IN-4** is a potent bioactive compound. Handle with care in a well-ventilated area or a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- **Weighing the Compound:** Accurately weigh the desired amount of **Wdr5-IN-4** (TFA salt) powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.38 mg of the compound.
- **Dissolution:** Add the weighed **Wdr5-IN-4** powder to a sterile microcentrifuge tube or amber vial. Add the calculated volume of anhydrous DMSO to the tube. For 6.38 mg of powder, add 1 mL of DMSO to achieve a 10 mM concentration.
- **Mixing:** Tightly cap the tube and vortex thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1] It is recommended to store the solutions under nitrogen and away from moisture.^[1]

Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the 10 mM **Wdr5-IN-4** stock solution to prepare working solutions for cell culture experiments.

Materials:

- 10 mM **Wdr5-IN-4** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or plates

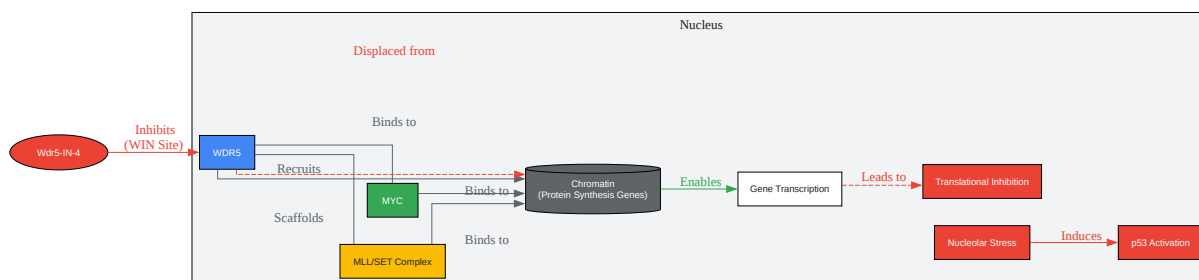
- Pipettes and sterile pipette tips

Procedure:

- Thawing the Stock Solution: Thaw a single aliquot of the 10 mM **Wdr5-IN-4** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations for your experiment. It is recommended to prepare intermediate dilutions to ensure accuracy.
- Final Concentration in Media: Add the appropriate volume of the diluted **Wdr5-IN-4** solution to your cell culture plates containing cells and medium to reach the final desired concentration. Ensure that the final concentration of DMSO in the cell culture medium is kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.
- Control Group: Prepare a vehicle control by adding the same final concentration of DMSO (without the inhibitor) to a separate set of cells.
- Incubation: Incubate the cells with the **Wdr5-IN-4** working solutions for the desired experimental duration.

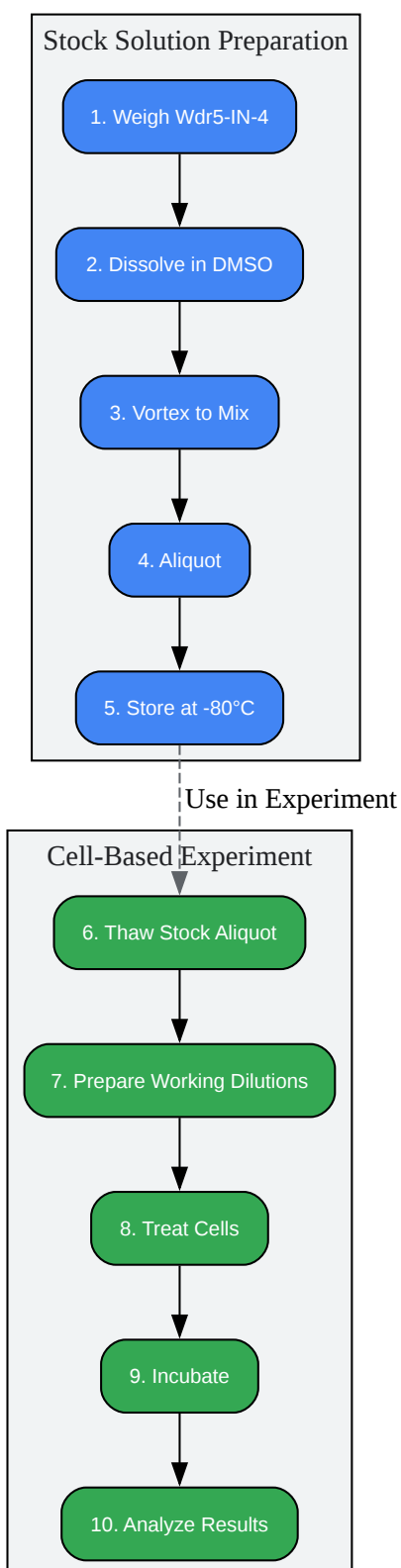
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams, generated using Graphviz, illustrate the signaling pathway affected by **Wdr5-IN-4** and the experimental workflow for its use.



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Caption: **Wdr5-IN-4** inhibits the WIN site of WDR5, leading to its displacement from chromatin.



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Caption: Workflow for preparing and using **Wdr5-IN-4** in cell-based assays.

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